

# Application of Automated Imaging in Behavioral Pharmacology for Analgesia Studies

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## Compound of Interest

Compound Name: MMAI

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## Introduction

While "Motionless Murine Analgesia Imaging (**MMAI**)" is not a standardized acronym in behavioral pharmacology, the field has seen a significant move towards objective, imaging-based methods for assessing pain and the efficacy of analgesics in murine models. These techniques leverage machine learning and computer vision to quantify subtle behavioral indicators of pain that are often too rapid or nuanced for human observers to reliably score. This approach enhances the reproducibility and throughput of preclinical pain research.<sup>[1][2]</sup> This document provides detailed application notes and protocols for several key automated imaging techniques used in behavioral pharmacology studies.

## Application Note 1: Automated Mouse Grimace Scale (MGS) Analysis

**Application:** The Automated Mouse Grimace Scale (MGS) is a non-invasive method for assessing spontaneous pain in mice by analyzing facial expressions.<sup>[3][4]</sup> It is particularly useful for evaluating the efficacy of analgesics in post-operative or inflammatory pain models where evoked stimuli are not required.<sup>[4]</sup> Automation of MGS scoring using machine learning removes scorer bias and increases throughput.<sup>[3][4]</sup>

**Principle:** Machine learning models, typically convolutional neural networks (CNNs), are trained on large datasets of images of mouse faces that have been manually scored by experts for pain-related facial action units (FAUs): orbital tightening, nose bulge, cheek bulge, ear position,

and whisker change.[3][5] Once trained, these models can rapidly and accurately classify new images, providing a quantitative measure of pain.[4]

Data Presentation:

Parameter	Description	Typical Values/Findings	Reference
Automated vs. Human MGS Correlation	Pearson's correlation coefficient (r) between scores generated by the automated system and expert human scorers.	$r = 0.87$	[6]
Pain Detection Accuracy	The accuracy of the automated system in classifying images as "pain" or "no-pain".	94%	[4]
Post-Operative Pain Detection	Automated MGS scores can detect a moderate increase in pain for up to 48 hours after surgery.[6]	Significantly higher grimace scores in surgery groups compared to sham controls.	[3][6]
Analgesic Efficacy	Reduction in automated MGS scores following the administration of an analgesic.	Buprenorphine and meloxicam significantly reduce post-operative grimace scores.[6]	[6]

#### Experimental Protocol: Automated MGS for Post-Operative Pain Assessment

- Animal Preparation:
  - House C57BL/6 mice individually to allow for clear video acquisition.

- Acclimatize mice to the recording chamber for at least 30 minutes before baseline recording.
- Experimental Groups:
  - Sham Group: Mice undergo anesthesia and a sham surgical procedure.
  - Surgery + Vehicle Group: Mice undergo the surgical procedure (e.g., laparotomy) and receive a vehicle control.
  - Surgery + Analgesic Group: Mice undergo the surgical procedure and receive the test analgesic (e.g., buprenorphine 0.1 mg/kg).
- Video Acquisition:
  - Place the mouse in a recording chamber with transparent walls.
  - Use a high-resolution video camera positioned to capture a clear, frontal view of the mouse's face.
  - Record a 5-10 minute baseline video before the procedure.
  - Record 5-10 minute videos at set time points post-procedure (e.g., 2, 4, 8, 24, and 48 hours).
- Image Extraction and Analysis:
  - Use software (e.g., Rodent Face Finder®) to automatically extract high-quality still images of the mouse's face from the video files.[\[5\]](#)
  - Upload the extracted images to an automated MGS analysis platform (e.g., PainFace).[\[3\]](#)
  - The platform's machine learning model will score each image based on the learned facial action units.
- Data Interpretation:
  - Compare the average MGS scores between the experimental groups at each time point.

- A significant reduction in the MGS score in the analgesic group compared to the vehicle group indicates analgesic efficacy.

#### Workflow for Automated MGS Analysis



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